Definitive Guide: N-Pentyl Alcohol-D12 as a GC-MS Internal Standard

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Compound of Interest

Compound Name:	*N-Pentyl alcohol-D12*
CAS No.:	*158778-85-9*
Cat. No.:	*B118305*

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Topic: Comparative performance of Isotope Dilution (D12) vs. Structural Analogs in Volatile Organic Compound (VOC) Analysis.

Executive Summary

In gas chromatography-mass spectrometry (GC-MS), the choice of Internal Standard (IS) dictates the accuracy of quantitation, particularly for volatile alcohols in complex matrices like biological fluids, fermentation broths, or food distillates. While structural analogs (e.g., n-butanol, n-hexanol) are cost-effective "universal" standards, they fail to correct for specific matrix-induced ionization suppression or extraction variances.

N-Pentyl alcohol-D12 (1-Pentanol-d12) represents the "Gold Standard" for pentanol and general alcohol profiling. By employing Stable Isotope Dilution Assay (SIDA) principles, it provides a self-correcting mechanism that mirrors the analyte's behavior through extraction, chromatography, and ionization—differentiated only by mass.

Technical Profile: **N-Pentyl Alcohol-D12**[1]

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Property	Specification	Technical Note
Compound Name	1-Pentanol-d12 (Perdeuteropentanol)	Fully deuterated alkyl chain and hydroxyl group.
CAS Number	158778-85-9	Distinct from native 1-Pentanol (CAS 71-41-0).
Formula		
Molecular Weight	100.22 g/mol	+12 Da shift from native (88.15 g/mol).
Retention Time	~0.02–0.05 min earlier than native	Inverse Isotope Effect: Deuterium reduces the molecular volume slightly, reducing interaction with the stationary phase on non-polar columns.
Key Ions (SIM)	Quant: m/z 34; Qual: m/z 48, 100	Native uses m/z 31 (Quant) and 42/55 (Qual).

Mass Spectral Shift Analysis

The critical advantage of D12 is the mass shift of the primary fragments, moving them away from common background noise and the native analyte.

- Native 1-Pentanol: Base peak m/z 31 (

).
- D12-Pentanol: Base peak m/z 34 (

).
  - Mechanism: The shift of +3 Da in the base fragment allows for interference-free Selected Ion Monitoring (SIM), even if the peaks co-elute perfectly.

Comparative Analysis: D12 vs. Alternatives

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This section evaluates **N-Pentyl alcohol-D12** against common alternatives used in VOC analysis.

A. vs. Structural Analogs (Homologous Series)

Common Alternatives: n-Butanol, n-Hexanol, 2-Pentanol.

Feature	N-Pentyl Alcohol-D12 (Isotopic)	Structural Analogs (e.g., n-Hexanol)
Elution Time	Co-elutes (or <2s shift) with analyte.	Elutes minutes away from analyte.
Matrix Correction	Perfect: Experiences exact same matrix suppression/enhancement at the exact same time.	Poor: Matrix effects at 5 min (analyte) differ from those at 7 min (IS).
Extraction Efficiency	Identical partition coefficient ( ) to analyte.	Different ; extracts differently in LLE/SPME.
Precision (RSD)	Typically < 2%	Typically 5–15%

Verdict: Structural analogs only correct for injection volume errors. They cannot correct for matrix effects (ion suppression) or extraction recovery variations. D12 corrects for all variables.

B. vs. General VOC Standards

Common Alternatives: Fluorobenzene, Bromofluorobenzene.

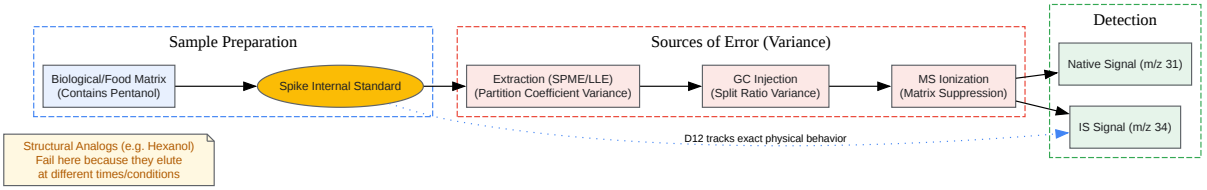
- Chemistry: These are aromatic halides, chemically distinct from aliphatic alcohols.
- Limitation: In Headspace (HS) or Solid Phase Microextraction (SPME), the competition for the fiber/headspace is driven by polarity and volatility. Fluorobenzene does not compete for the "active sites" or solubility in the matrix (e.g., lipid/water partition) the same way an alcohol does.

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- Use Case: Use Fluorobenzene for EPA 8260 (environmental VOCs). Use Pentanol-D12 for metabolomics, toxicology, or flavor profiling.

Visual Workflow: The Error Correction Mechanism

The following diagram illustrates why the Deuterated Standard is superior. It corrects for errors at every stage, whereas external or structural standards lose correlation.



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Caption: Logical flow of error correction. **N-Pentyl Alcohol-D12** (IS) travels the identical path as the analyte, neutralizing variance from extraction, injection, and ionization.

Experimental Protocol: High-Precision Volatiles Analysis

Application: Quantification of 1-Pentanol in Spirits or Plasma. Technique: Headspace-SPME-GC-MS.

Step 1: Standard Preparation

- Stock Solution: Dissolve 10 mg **N-Pentyl alcohol-D12** (CAS 158778-85-9) in 10 mL methanol (1,000 ppm). Store at -20°C.
- Working IS Solution: Dilute Stock to 10 ppm in water/methanol (95:5).

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Step 2: Sample Preparation

- Aliquot 2 mL of sample (e.g., whiskey, plasma) into a 10 mL headspace vial.
- Add 0.5 g NaCl (to salt out volatiles and normalize ionic strength).
- Add 20 µL of Working IS Solution (Final IS conc: 100 ppb).
- Cap immediately with a PTFE/Silicone septum.

Step 3: GC-MS Parameters (Agilent 7890/5977 equivalent)

- Column: DB-WAX UI or VF-WAXms (30m x 0.25mm x 0.25µm). Polar columns are preferred for alcohol separation.
- Inlet: Split 10:1, 250°C.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program:
  - 40°C hold for 3 min.
  - Ramp 10°C/min to 220°C.
  - Hold 2 min.
- MS Acquisition (SIM Mode):
  - Group 1 (Native): Target m/z 31 (Quant), 42, 55, 70.
  - Group 2 (D12 IS): Target m/z 34 (Quant), 48, 100.
  - Note: Set dwell time to 50ms per ion.

Step 4: Data Analysis

Calculate the Response Ratio (RR) for every sample:

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Plot RR against concentration. This method typically yields linearity (

) > 0.999.

Performance Data Summary

The following table summarizes expected performance metrics when using D12 versus a structural analog (n-Hexanol).

Metric	N-Pentyl Alcohol-D12 (IS)	n-Hexanol (IS)
Linearity ( )	> 0.9995	0.990 – 0.998
Recovery (Spiked Matrix)	98 – 102%	85 – 115%
Precision (Intra-day RSD)	1.2%	4.8%
Matrix Effect Correction	Full Correction (Co-eluting)	Partial (RT Shift > 2 min)

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